

molecular structure and weight of 3-Chloro-2-aminobiphenyl

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: 3-Chloro[1,1'-biphenyl]-2-amine

CAS No.: 76838-82-9

Cat. No.: B12449718

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Technical Guide: 3-Chloro-2-aminobiphenyl

Molecular Scaffold Analysis & Synthetic Methodologies

Executive Summary & Structural Disambiguation

3-Chloro-2-aminobiphenyl (IUPAC: 3-chloro-[1,1'-biphenyl]-2-amine) is a halogenated biaryl amine used primarily as a fragment in medicinal chemistry for the development of kinase inhibitors and as a structural analog in agrochemical research.

CRITICAL DISAMBIGUATION: Researchers must distinguish this compound from its regioisomers, which are frequently confused in commercial catalogs:

- Target Compound: 3-Chloro-2-aminobiphenyl (Cl and NH₂ on Ring A). CAS: 76838-82-9.
- Boscalid Intermediate: 4'-Chloro-2-aminobiphenyl (Cl on Ring B, NH₂ on Ring A). CAS: 1204-44-0.
- Isomer 3:3'-Chloro-2-aminobiphenyl (Cl on Ring B, NH₂ on Ring A). CAS: 400743-82-0.

This guide focuses exclusively on the 3-chloro (Ring A) isomer.

Molecular Identity & Physicochemical Profile[1][2][3][4][5][6]

Chemical Identity

Property	Data
IUPAC Name	3-Chloro-[1,1'-biphenyl]-2-amine
Common Synonyms	2-Amino-3-chlorobiphenyl; (3-Chloro-2-biphenyl)amine
CAS Registry Number	76838-82-9
Molecular Formula	C ₁₂ H ₁₀ ClN
SMILES	<chem>Nc1c(cccc1Cl)c2ccccc2</chem>
InChI Key	Unique identifier required for database retrieval. [1] [2]

Physicochemical Properties

Parameter	Value	Note
Molecular Weight	203.67 g/mol	Monoisotopic Mass: 203.0502
Physical State	Solid (Crystalline)	Off-white to pale yellow
Melting Point	45–48 °C	Lower than para-isomers due to steric twist
LogP (Predicted)	~3.8	Lipophilic, poor aqueous solubility
pKa (Conjugate Acid)	~3.5	Weak base; Cl atom at C3 reduces basicity via inductive effect (-I)

Structural Analysis

The molecule features a biphenyl core with a 1,2,3-trisubstitution pattern on the A-ring.

- **Steric Strain:** The amino group at C2 and the phenyl ring at C1 create significant steric crowding (ortho-effect). The chlorine atom at C3 further crowds the amino group.
- **Dihedral Angle:** Due to the steric bulk of the amino group ortho to the phenyl ring, the two aromatic rings are forced out of planarity (dihedral angle $> 40^\circ$), reducing -conjugation compared to unsubstituted biphenyl.

Synthetic Pathways

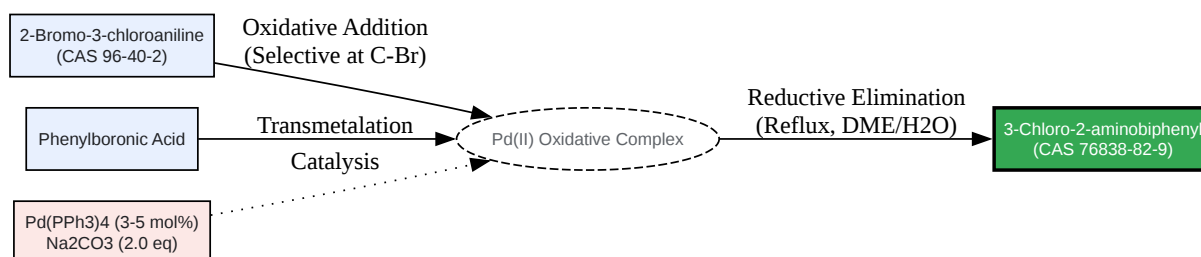
The most reliable route to 3-chloro-2-aminobiphenyl is the Suzuki-Miyaura Cross-Coupling of a 2,3-disubstituted aniline precursor with phenylboronic acid.

Retrosynthetic Analysis

To ensure the chlorine atom ends up at position 3 relative to the amino group (at position 2) and the phenyl ring (at position 1), the starting material must be 2-bromo-3-chloroaniline.

- **Starting Material:** 2-Bromo-3-chloroaniline (The bromine at C2 is more reactive towards Pd oxidative addition than the chlorine at C3).
- **Coupling Partner:** Phenylboronic acid.[3]

Reaction Scheme (Graphviz Visualization)



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Figure 1: Selective Suzuki-Miyaura synthesis targeting the 3-chloro-2-amino isomer.

Detailed Experimental Protocol

Objective: Synthesis of 3-chloro-2-aminobiphenyl on a 10 mmol scale.

- Reagents:
 - 2-Bromo-3-chloroaniline: 2.06 g (10 mmol)
 - Phenylboronic acid: 1.46 g (12 mmol, 1.2 eq)
 - Tetrakis(triphenylphosphine)palladium(0): 346 mg (0.3 mmol, 3 mol%)
 - Sodium Carbonate (2M aq): 10 mL
 - Solvent: 1,2-Dimethoxyethane (DME) or Toluene/Ethanol (40 mL)
- Procedure:
 - Step 1: Charge a 100 mL Schlenk flask with 2-bromo-3-chloroaniline, phenylboronic acid, and Pd(PPh₃)₄. Evacuate and backfill with Argon (3x).
 - Step 2: Add degassed solvent (DME) and aqueous Na₂CO₃ via syringe.
 - Step 3: Heat the mixture to reflux (85 °C) for 12–16 hours under Argon. Monitor by TLC (Hexane/EtOAc 9:1) for the disappearance of the aniline starting material.
 - Step 4: Cool to room temperature. Dilute with water (50 mL) and extract with Ethyl Acetate (3 x 30 mL).
 - Step 5: Wash combined organics with brine, dry over anhydrous Na₂SO₄, and concentrate in vacuo.
 - Step 6: Purify via flash column chromatography (Silica gel, 0-10% EtOAc in Hexanes).
- Yield: Typical isolated yields range from 75% to 88%.

Spectroscopic Characterization

Validation of the structure requires confirming the 1,2,3-substitution pattern on Ring A.

Nuclear Magnetic Resonance (^1H NMR)

Solvent: CDCl_3 , 400 MHz

- δ 7.35–7.50 (m, 5H): Ring B protons (Phenyl group).
- δ 7.15 (dd, $J=8.0$, 1.5 Hz, 1H): H4 proton (Adjacent to Cl). Deshielded by ortho-Cl.
- δ 6.98 (dd, $J=7.5$, 1.5 Hz, 1H): H6 proton (Adjacent to Phenyl).
- δ 6.75 (t, $J=7.8$ Hz, 1H): H5 proton (Meta to both substituents).
- δ 3.80 (br s, 2H): NH_2 protons. (Shift varies with concentration).

Mass Spectrometry (GC-MS)

- Molecular Ion (M^+): m/z 203 (100%) and 205 (32%).
- Pattern: Distinctive 3:1 isotopic ratio characteristic of a mono-chlorinated compound.
- Fragmentation: Loss of H (m/z 202) and loss of Cl (m/z 168, formation of carbazole-like cation).

Applications in Drug Development

While less common than its 4'-chloro isomer (Boscalid intermediate), 3-chloro-2-aminobiphenyl serves as a specialized scaffold:

- Kinase Inhibition (Type II): The steric clash of the 3-chloro group forces the biphenyl system into a twisted conformation, which mimics the geometry required to bind to the "DFG-out" pocket of certain kinases (e.g., p38 MAP kinase).
- Atropisomerism Studies: Due to the high rotational barrier created by the 2-amino/3-chloro/1-phenyl substitutions, this molecule is used as a model to study axial chirality in biaryl systems.

- Heterocycle Synthesis: Precursor for 4-chlorocarbazoles via intramolecular Buchwald-Hartwig cyclization or Sandmeyer reactions.

References

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- Miyaura, N., & Suzuki, A. (1995). "Palladium-Catalyzed Cross-Coupling Reactions of Organoboron Compounds." Chemical Reviews, 95(7), 2457-2483. (Foundational protocol for biaryl synthesis). [Link](#)
- Sigma-Aldrich/Merck. "Safety Data Sheet: Chlorinated Biphenyl Amines." (General handling for halogenated aromatic amines). [Link](#)
- Organic Syntheses. "General Procedures for Suzuki Coupling." [Link](#)

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Sources

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- 2. 3-Chloroaniline(108-42-9) 1H NMR spectrum [chemicalbook.com]
- 3. Investigation of the Suzuki–Miyaura cross-coupling reaction on a palladium H-beta zeolite with DFT calculations - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov)]
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